

# Proper Disposal of Mono(2-ethyl-5-oxohexyl) adipate: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Mono(2-ethyl-5-oxohexyl) adipate

Cat. No.: B154147

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Disclaimer: No specific Safety Data Sheet (SDS) for **Mono(2-ethyl-5-oxohexyl) adipate** (CAS 134998-72-4) with detailed disposal procedures is readily available. This guidance is based on the safety data for a closely related and structurally similar compound, Di(2-ethylhexyl) adipate (DEHA). Researchers must exercise caution and adhere to all applicable local, state, and federal regulations, consulting with their institution's Environmental Health and Safety (EHS) department for specific requirements.

This document provides essential safety and logistical information for the proper disposal of **Mono(2-ethyl-5-oxohexyl) adipate**, designed for researchers, scientists, and drug development professionals. The following procedures outline a step-by-step approach to ensure safe handling and environmental compliance.

## Immediate Safety and Handling

Prior to handling, it is crucial to be familiar with the potential hazards. Based on data for the related compound DEHA, this substance may cause skin and eye irritation.<sup>[1]</sup> Adherence to standard laboratory safety protocols is mandatory.

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side-shields or chemical goggles.<sup>[1]</sup>
- Hand Protection: Use impervious gloves (e.g., nitrile) and inspect them before use.<sup>[2]</sup>

- Body Protection: A lab coat or other protective clothing is recommended to prevent skin contact.<sup>[1]</sup>

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated area.<sup>[1][3]</sup>
- Store away from strong oxidizing agents and strong acids, as these are incompatible materials.<sup>[1][4]</sup>
- Avoid sources of ignition, as the material is combustible.<sup>[5]</sup>

## Spill Response Protocol

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

- Remove Ignition Sources: Immediately eliminate any potential sources of ignition in the vicinity.<sup>[5][6]</sup>
- Ventilate the Area: Ensure adequate ventilation to disperse any vapors.
- Contain the Spill: Use an inert absorbent material such as vermiculite, sand, or earth to contain the spill.<sup>[1][5]</sup> Do not use combustible materials like sawdust.
- Collect Absorbent Material: Carefully scoop the absorbed material into a suitable, labeled container for chemical waste.<sup>[2][5]</sup>
- Clean the Area: Wash the spill area with soap and water, being careful to prevent runoff from entering drains or waterways.<sup>[1][5]</sup>
- Dispose of Contaminated Materials: All contaminated clothing, absorbent materials, and cleaning supplies should be sealed in a vapor-tight plastic bag for disposal as hazardous waste.<sup>[6]</sup>

## Disposal Procedures

Waste containing **Mono(2-ethyl-5-oxohexyl) adipate** must be managed as chemical waste in accordance with institutional and regulatory guidelines.

- Waste Collection:
  - Collect waste **Mono(2-ethyl-5-oxohexyl) adipate** and contaminated materials in a clearly labeled, sealed, and compatible container.[\[2\]](#)[\[5\]](#)
  - Do not mix with other waste streams unless explicitly permitted by your EHS department.
- Labeling:
  - Label the waste container with "Hazardous Waste" and the full chemical name: "**Mono(2-ethyl-5-oxohexyl) adipate**".
  - Include any other information required by your institution.
- Final Disposal:
  - The primary recommended method of disposal is through a licensed hazardous waste disposal company.[\[2\]](#) Incineration is a common method for similar chemical waste.[\[1\]](#)
  - Dispose of the waste in accordance with all local, state, and federal regulations.[\[1\]](#) Do not pour down the drain or dispose of in regular trash.[\[2\]](#)

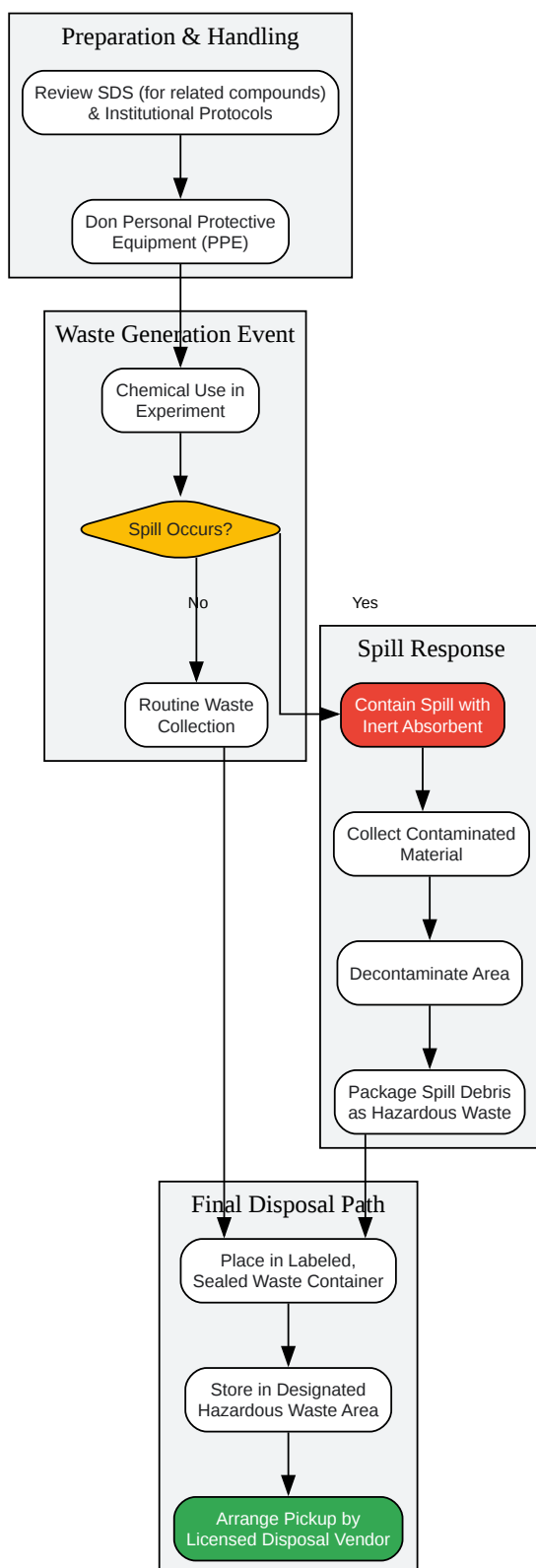
## Physical and Chemical Properties (Data for DEHA)

The following table summarizes key quantitative data for Di(2-ethylhexyl) adipate (DEHA), which may serve as a useful reference.

Property	Value
Appearance	Colorless to light-colored oily liquid[7][8]
Molecular Formula	C22H42O4
Molar Mass	370.57 g/mol [8]
Density	0.922 - 0.93 g/cm <sup>3</sup> [7][8]
Boiling Point	417 °C (783 °F)[7][8]
Melting Point	-67.8 °C (-90.0 °F)[7][8]
Flash Point	196 °C (384.8 °F)[9]
Solubility in Water	Insoluble[10]

## Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Mono(2-ethyl-5-oxohexyl) adipate**.



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Caption: Workflow for safe handling and disposal of adipate esters.

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Address: 3281 E Guasti Rd

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